

# Technical Guide: Toxicity & Safety Profile of 5-Chloro-3-methylcatechol

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## Compound of Interest

Compound Name: 3-chloro-5-methylbenzene-1,2-diol

CAS No.: 3978-66-3

Cat. No.: B6597624

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CAS Number: 31934-88-0 Synonyms: 5-Chloro-3-methyl-1,2-benzenediol; 3-Methyl-5-chlorocatechol Molecular Formula:  $C_7H_7ClO_2$  Molecular Weight: 158.58 g/mol [1]

## Executive Safety Summary

5-Chloro-3-methylcatechol is a halogenated phenolic compound.[1] Unlike simple catechols, the chlorine substitution at the 5-position and methyl group at the 3-position alter its lipophilicity and redox potential, enhancing its capability to penetrate biological membranes and participate in redox cycling.

Core Hazard Directive: Treat as a multipotent toxicant.[1] It possesses the acute contact hazards of a corrosive irritant and the systemic risks of a redox-active quinone precursor. Primary routes of entry are inhalation of dusts and dermal absorption.[1]

## GHS Hazard Identification & Classification

The following classification is synthesized from vendor safety data and structure-activity relationship (SAR) analysis of chlorinated catechols.

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat. 4	H302	Harmful if swallowed. [1][2][3][4][5]
Acute Toxicity (Dermal)	Cat.[1][6] 4	H312	Harmful in contact with skin.[1][2][3][4][5] [6]
Acute Toxicity (Inhalation)	Cat.[1][7] 4	H332	Harmful if inhaled.[1] [2][3][6]
Skin Corrosion/Irritation	Cat.[1][2][7] 2	H315	Causes skin irritation. [1][3][4][5][6]
Eye Damage/Irritation	Cat. 2A	H319	Causes serious eye irritation.[1][2][7]
STOT - Single Exposure	Cat. 3	H335	May cause respiratory irritation.[1][2][3][4][5] [6]



*Critical Note on Aquatic Toxicity: While not always explicitly labeled in every vendor SDS due to limited testing on this specific isomer, chlorinated catechols are generally very toxic to aquatic life (H400/H410) due to their ability to uncouple oxidative phosphorylation in aquatic organisms.*  
[1] All waste must be treated as hazardous aquatic pollutants.[1]

## Toxicological Mechanisms & Biological Fate[1]

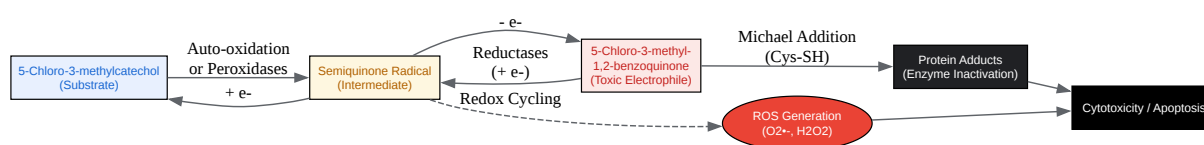
To understand the toxicity of 5-chloro-3-methylcatechol, researchers must look beyond simple LD50 values and understand its bio-activation.[1] The compound acts as a pro-oxidant and an electrophile generator.[1]

## The Quinone-Redox Cycle (Mechanism of Action)

Upon physiological pH exposure or enzymatic catalysis (e.g., by peroxidases), the catechol moiety oxidizes to a reactive ortho-quinone.[1]

- **Electrophilic Attack:** The resulting 5-chloro-3-methyl-1,2-benzoquinone is a potent Michael acceptor.[1] It covalently binds to nucleophilic thiol groups on proteins (cysteine residues), leading to enzyme inactivation and cellular damage.
- **Redox Cycling:** The quinone can be reduced back to the catechol by cellular reductases (e.g., P450 reductase), generating a semiquinone radical intermediate. This cycle transfers electrons to molecular oxygen, producing Superoxide ( $O_2^{\cdot-}$ ) and Hydrogen Peroxide ( $H_2O_2$ ), causing severe oxidative stress.[1]

## Visualizing the Toxicity Pathway



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Figure 1: The mechanism of toxicity involves oxidation to a quinone, which drives both oxidative stress (ROS) and direct protein damage via alkylation.[1]

## Experimental Handling & Safety Protocols

This section details self-validating protocols for handling this compound in a research setting.

### Engineering Controls

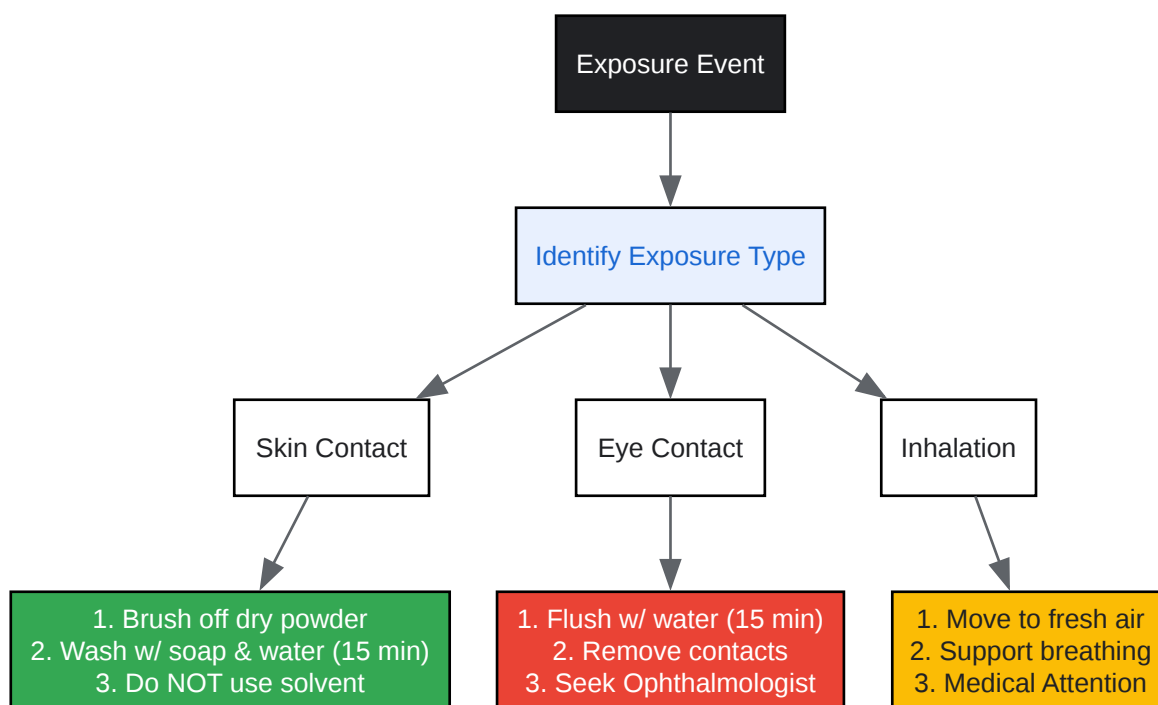
- **Primary Barrier:** All weighing and solubilization must occur inside a certified chemical fume hood.[1]

- Secondary Barrier: Use a secondary containment tray to capture potential spills of the solid powder.
- Atmosphere: If heating is required (e.g., for derivatization), ensure inert atmosphere ( or ) to prevent uncontrolled auto-oxidation to the quinone form.[1]

## Personal Protective Equipment (PPE) Matrix

Protection Type	Specification	Rationale
Gloves	Nitrile (Double gloving recommended)	Standard nitrile offers good resistance.[1] Double gloving prevents permeation of the organic solution.
Respiratory	P95/P100 Particulate Respirator	Required if handling open powder outside a fume hood (not recommended).[1]
Eye/Face	Chemical Safety Goggles	Safety glasses are insufficient due to the risk of severe irritation from dust or splashes. [1]
Body	Lab Coat (Buttoned, Long Sleeve)	Prevents dermal absorption; catechols can be absorbed through skin.[1]

## Emergency Response Decision Tree



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Figure 2: Immediate response protocols for accidental exposure.[1] Note the prohibition of solvents for skin washing to prevent enhanced absorption.

## Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen).[1] Catechols are air-sensitive and will darken (oxidize) over time.[1]
- Incompatibility: Keep strictly separated from strong oxidizing agents (e.g., permanganates, peroxides) and strong bases (which promote oxidation to the quinone).[1]

## Ecological Fate & Disposal

- Biodegradability: Chlorinated aromatics are generally recalcitrant.[1] The chlorine substituent hinders the ring-cleavage by standard dioxygenases, making this compound persistent in the environment compared to non-chlorinated catechol.
- Disposal Workflow:

- Dissolve solid waste in a combustible solvent (e.g., acetone).[1]
- Dispose of via High-Temperature Incineration equipped with an afterburner and scrubber (to neutralize HCl gas formation).[1]
- NEVER dispose of down the drain; it is toxic to the bacteria in water treatment plants.[1]

## References

- PubChem. (2025).[1] 5-Chloro-3-methyl-1,2-benzenediol (CID 36022) - Laboratory Chemical Safety Summary (LCSS).[1] National Library of Medicine.[1] [[Link](#)][1]
- Bolton, J. L., et al. (2000).[1] The role of quinones in toxicology. Chemical Research in Toxicology, 13(3), 135-160.[1] [[Link](#)](Mechanistic grounding for catechol-quinone redox cycling toxicity).
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## Sources

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